

A Technical Guide to Commercially Available Piroxicam-d4 for Research Applications

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Compound of Interest

Compound Name: Piroxicam-d4

Cat. No.: B15609859

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of commercially available **Piroxicam-d4**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Piroxicam. This stable isotope-labeled compound serves as an invaluable tool in various research applications, particularly as an internal standard for quantitative analysis. This document outlines the key suppliers, their product specifications, and detailed experimental protocols for its use in liquid chromatography-mass spectrometry (LC-MS) based assays.

Introduction to Piroxicam and its Deuterated Analog

Piroxicam is a widely used NSAID belonging to the oxicam class, known for its analgesic and anti-inflammatory properties.^[1] It functions by inhibiting cyclooxygenase (COX) enzymes, thereby reducing the production of prostaglandins, which are key mediators of inflammation and pain.^[1] In research and clinical settings, accurate quantification of Piroxicam in biological matrices is crucial for pharmacokinetic, toxicokinetic, and drug metabolism studies.

Piroxicam-d4 is a deuterated form of Piroxicam where four hydrogen atoms on the pyridyl ring have been replaced with deuterium atoms. This isotopic substitution results in a molecule that is chemically identical to Piroxicam but has a higher molecular weight. This mass difference allows it to be distinguished from the unlabeled drug in mass spectrometry, making it an ideal internal standard for quantitative analyses. The use of a stable isotope-labeled internal standard like **Piroxicam-d4** is the gold standard in bioanalytical methods as it co-elutes with

the analyte of interest, compensating for variations in sample preparation, injection volume, and ionization efficiency.

Commercial Sources and Specifications of Piroxicam-d4

Several reputable chemical suppliers offer **Piroxicam-d4** for research purposes. The following table summarizes the key specifications from prominent vendors to aid researchers in selecting the most suitable product for their needs.

Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment	Format
MedchemExpress	Piroxicam-d4	HY-B0253S1	>98% (by HPLC)	Not specified on product page, refer to Certificate of Analysis	Solid
LGC Standards	Piroxicam-d4 (pyridyl-d4)	TRC-P510001	≥98% (Chemical Purity)	98 atom % D	Solid (5 mg, 10 mg)
Santa Cruz Biotechnology	Piroxicam-d3	sc-214694	Not specified for deuterated form. Unlabeled is ≥95%	Not specified	Solid
Cayman Chemical	Piroxicam-d4	Not directly listed, custom synthesis may be available. Unlabeled Piroxicam is available.	Not applicable	Not applicable	Not applicable
Toronto Research Chemicals (TRC)	Piroxicam-d4 (pyridyl-d4)	P510001	≥98%	Not specified on product page, refer to Certificate of Analysis	Solid

Note: Purity and isotopic enrichment values can be lot-specific. It is highly recommended to obtain and review the Certificate of Analysis from the supplier for the most accurate and up-to-date information.

Experimental Protocol: Quantification of Piroxicam in Human Plasma using LC-MS/MS with Piroxicam-d4 as an Internal Standard

This section provides a detailed methodology for the determination of Piroxicam in human plasma, a common application for **Piroxicam-d4**. This protocol is a composite based on established bioanalytical methods.

Materials and Reagents

- Piroxicam analytical standard
- **Piroxicam-d4** (internal standard)
- Human plasma (with appropriate anticoagulant, e.g., K2EDTA)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (ultrapure, e.g., Milli-Q)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Preparation of Stock and Working Solutions

- **Piroxicam Stock Solution (1 mg/mL):** Accurately weigh and dissolve an appropriate amount of Piroxicam analytical standard in methanol.
- **Piroxicam-d4 Internal Standard (IS) Stock Solution (1 mg/mL):** Accurately weigh and dissolve an appropriate amount of **Piroxicam-d4** in methanol.

- Piroxicam Working Solutions: Prepare a series of working solutions by serially diluting the Piroxicam stock solution with 50:50 (v/v) methanol:water to create calibration standards and quality control (QC) samples at various concentrations.
- IS Working Solution (e.g., 100 ng/mL): Dilute the **Piroxicam-d4** stock solution with 50:50 (v/v) methanol:water to a final concentration suitable for spiking into plasma samples.

Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of human plasma (calibration standard, QC, or unknown sample) into a 1.5 mL microcentrifuge tube.
- Add 25 μ L of the IS working solution (**Piroxicam-d4**) to each tube, except for the blank plasma samples.
- Vortex briefly to mix.
- Add 300 μ L of acetonitrile to each tube to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μ L of the mobile phase.
- Vortex to ensure complete dissolution.
- The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph (LC): A high-performance or ultra-high-performance liquid chromatography system.

- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- LC Column: A C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm particle size).
- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile

- Gradient Elution:

Time (min)	%B
0.0	20
2.0	80
2.1	95
3.0	95
3.1	20

| 5.0 | 20 |

- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C
- MS/MS Detection: Multiple Reaction Monitoring (MRM) in positive ion mode.
 - Piroxicam: Precursor ion (Q1) m/z 332.1 → Product ion (Q3) m/z 121.1
 - **Piroxicam-d4** (IS): Precursor ion (Q1) m/z 336.1 → Product ion (Q3) m/z 125.1

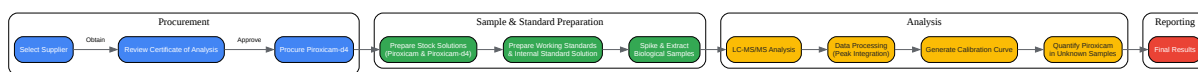
Note: The specific MRM transitions and collision energies should be optimized for the instrument being used.

Data Analysis

- Integrate the peak areas for both Piroxicam and **Piroxicam-d4**.
- Calculate the peak area ratio of Piroxicam to **Piroxicam-d4**.
- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of Piroxicam in the unknown samples by interpolating their peak area ratios from the calibration curve.

Logical Workflow for Utilizing Piroxicam-d4 in Research

The following diagram illustrates the typical workflow for a researcher from sourcing **Piroxicam-d4** to obtaining quantitative results.

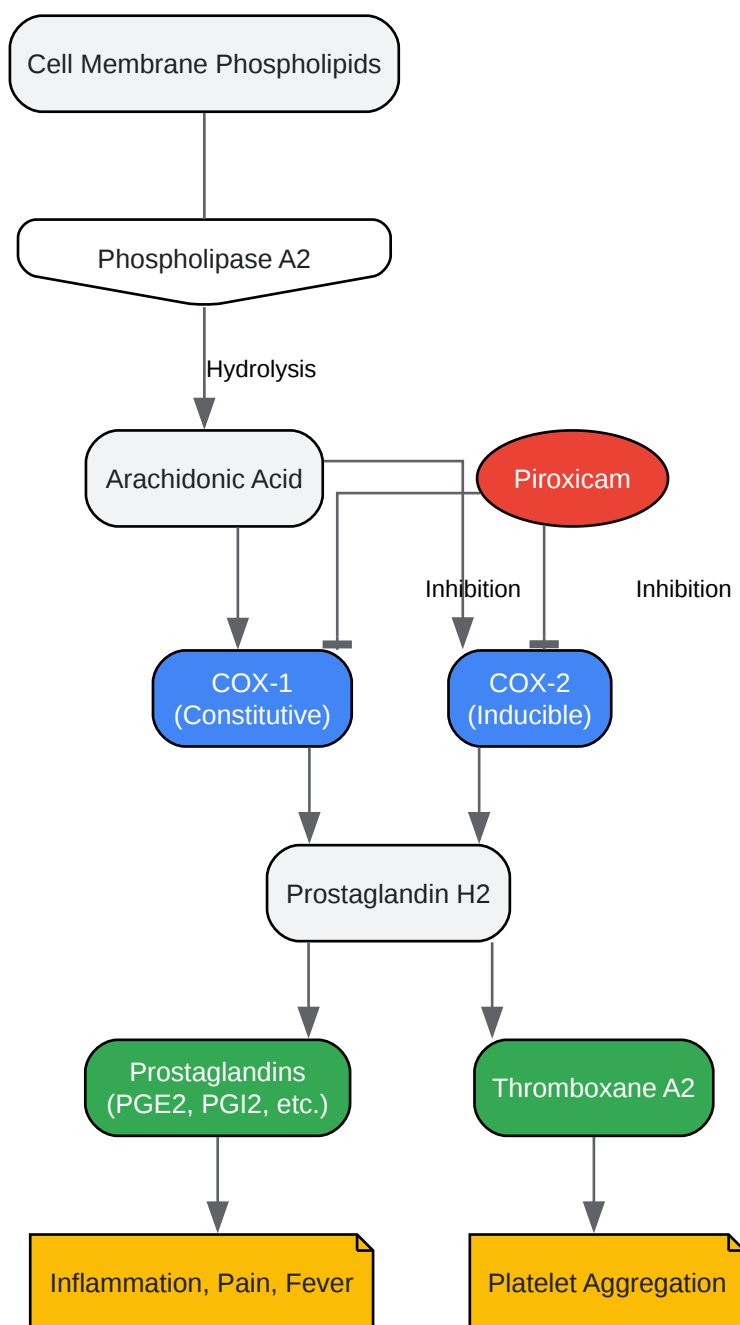


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Caption: A typical workflow for quantitative analysis using **Piroxicam-d4**.

Signaling Pathway Inhibition by Piroxicam

Piroxicam exerts its anti-inflammatory effects by inhibiting the cyclooxygenase (COX) enzymes, which are central to the prostaglandin synthesis pathway. The following diagram illustrates this mechanism.



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Caption: Piroxicam's inhibition of the COX pathway.

Conclusion

Piroxicam-d4 is an essential tool for researchers requiring accurate and reliable quantification of Piroxicam in various biological matrices. This guide provides a starting point for sourcing this critical reagent and implementing a robust analytical methodology. By carefully selecting a

supplier based on the provided specifications and adhering to a validated experimental protocol, researchers can ensure the generation of high-quality, reproducible data for their studies in drug development, pharmacokinetics, and related scientific disciplines.

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References

- 1. Piroxicam-d4 (pyridyl-d4) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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